

ensuring complete dissolution of SirReal2 for in vivo use

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Technical Support Center: SirReal2

Welcome to the technical support center for **SirReal2**. This resource is designed to assist researchers, scientists, and drug development professionals in the successful application of **SirReal2** for in vivo studies, with a specific focus on ensuring its complete dissolution.

Frequently Asked Questions (FAQs)

Q1: What is SirReal2 and what is its mechanism of action?

A1: **SirReal2** is a potent and highly selective small-molecule inhibitor of Sirtuin 2 (SIRT2), a member of the sirtuin family of NAD+-dependent lysine deacylases.[1][2][3] It exhibits an IC50 value of approximately 140 nM for SIRT2 and displays over 1,000-fold selectivity against other Class I sirtuins like SIRT1 and SIRT3.[1][4] The inhibitory mechanism is unique, involving a ligand-induced rearrangement of the SIRT2 active site, which unveils a previously unexploited binding pocket.[2][5] This selective inhibition of SIRT2 leads to the hyperacetylation of substrates like α-tubulin and has been shown to destabilize the checkpoint protein BubR1.[4][6] Due to its role in various cellular processes, including cell cycle regulation and inflammation, **SirReal2** is a valuable tool for research in oncology, neurodegeneration, and inflammatory diseases.[5][6]

Q2: What is the solubility of **SirReal2** in common laboratory solvents?



A2: **SirReal2** is readily soluble in Dimethyl Sulfoxide (DMSO).[4] The reported solubility in DMSO varies slightly between suppliers but is generally high, for instance, at 84 mg/mL, 55 mg/mL, or 3 mg/mL.[1][7][8] It is important to use fresh, anhydrous DMSO as moisture can reduce its solubility.[1] Its aqueous solubility is limited, necessitating the use of co-solvents for in vivo formulations.[9]

Q3: Can SirReal2 be used directly in aqueous buffers for in vivo studies?

A3: Due to its poor aqueous solubility, **SirReal2** cannot be directly dissolved in aqueous buffers like PBS or saline for in vivo administration.[9] It will likely precipitate, leading to inaccurate dosing and potential toxicity. A formulation with co-solvents is essential to ensure complete dissolution and bioavailability.

Q4: What are the recommended storage conditions for SirReal2?

A4: **SirReal2** powder is typically stored at -20°C for long-term stability (up to 3 years).[7] Stock solutions in DMSO should be stored at -80°C for up to 6 months or at -20°C for 1 month.[6][7]

Troubleshooting Guide

Q1: I've prepared my SirReal2 formulation, but I see precipitation. What should I do?

A1: Precipitation indicates incomplete dissolution. Here are several steps you can take to troubleshoot this issue:

- Ensure Proper Solvent Order: The order of solvent addition is critical. Always start by
 dissolving SirReal2 in DMSO to create a stock solution. Then, add other co-solvents like
 PEG300 or Tween 80 sequentially, ensuring the solution is clear after each addition before
 proceeding to the next.[1]
- Use Fresh Solvents: Moisture can significantly impact the solubility of SirReal2 in DMSO.[1]
 Use fresh, anhydrous DMSO for preparing your stock solution.
- Gentle Warming and Sonication: If you observe precipitation after adding all components, gentle warming in a hot water bath or sonication can aid in dissolution.[1][6] However, be cautious with temperature to avoid degradation of the compound.



- Verify Concentrations: Double-check your calculations to ensure you have not exceeded the solubility limits for the specific formulation you are using.
- Filter the Final Solution: If minor, insoluble impurities are present, you can filter the final solution before administration.[7]

Q2: My in vivo results are inconsistent. Could this be related to SirReal2 dissolution?

A2: Yes, inconsistent results can be a direct consequence of incomplete or variable dissolution of **SirReal2**. If the compound is not fully dissolved, the actual administered dose will be lower and more variable than intended. To ensure consistency:

- Prepare Fresh Formulations: It is highly recommended to prepare the final in vivo formulation immediately before use.[1]
- Visually Inspect for Clarity: Always visually inspect your formulation to ensure it is a clear solution before each administration. Any cloudiness or particulate matter indicates a problem with dissolution.
- Standardize Your Protocol: Use a consistent and validated protocol for preparing your
 SirReal2 formulation for all animals in your study.

Quantitative Data Summary

The following table summarizes the solubility and formulation data for **SirReal2** based on information from various suppliers.



Parameter	Value	Solvent/Vehicle	Source
Solubility			
84 mg/mL (199.73 mM)	DMSO	[1]	_
55 mg/mL (130.78 mM)	DMSO	[7]	
3 mg/mL	DMSO	[8]	_
0.3 mg/mL	DMSO:PBS (pH 7.2) (1:2)	[8]	_
In Vivo Formulations			_
Formulation 1	≥ 2.08 mg/mL	10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	[6]
Formulation 2	≥ 2.08 mg/mL	10% DMSO, 90% (20% SBE-β-CD in Saline)	[6]
Formulation 3	≥ 2.08 mg/mL	10% DMSO, 90% Corn Oil	[6]
Formulation 4	Variable	5% DMSO, 40% PEG300, 5% Tween- 80, 50% ddH ₂ O	[1]
Formulation 5	Variable	5% DMSO, 95% Corn Oil	[1]

Experimental Protocols

Protocol 1: Preparation of SirReal2 Formulation with PEG300 and Tween-80

This protocol is adapted from common recommendations for preparing **SirReal2** for in vivo use. [1][6]



Materials:

- SirReal2 powder
- Anhydrous DMSO
- PEG300
- Tween-80
- Sterile Saline or ddH2O

Procedure:

- Prepare Stock Solution: Accurately weigh the required amount of SirReal2 powder and dissolve it in anhydrous DMSO to create a concentrated stock solution (e.g., 20.8 mg/mL or 84 mg/mL).[1][6] Ensure the powder is completely dissolved. Gentle vortexing or sonication can be used.
- Add Co-solvents Sequentially: a. In a sterile tube, add the required volume of the SirReal2
 DMSO stock solution. b. Add the specified volume of PEG300. Mix thoroughly until the
 solution is clear. A vortex mixer can be used. c. Add the specified volume of Tween-80. Mix
 again until the solution is completely clear.
- Add Aqueous Component: Slowly add the required volume of sterile saline or ddH₂O to reach the final desired concentration and volume. Mix thoroughly.
- Final Inspection and Use: The final solution should be clear and free of any precipitates. It is recommended to use this formulation immediately after preparation.[1]

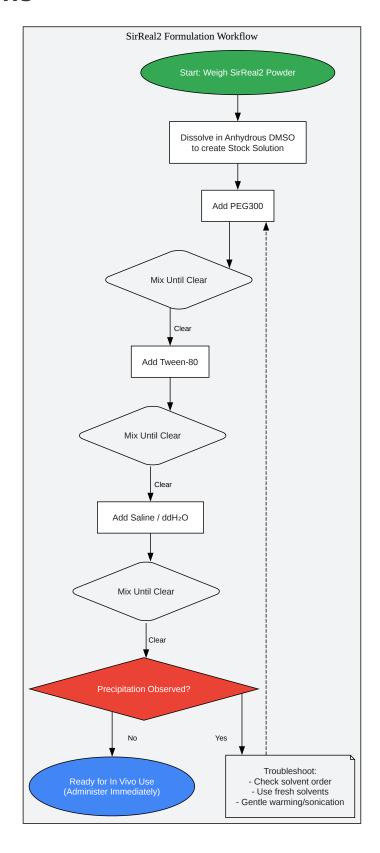
Example for a 1 mL working solution (final concentration \geq 2.08 mg/mL):[6]

- Start with 100 μL of a 20.8 mg/mL SirReal2 stock in DMSO.
- Add 400 μL of PEG300 and mix until clear.
- Add 50 µL of Tween-80 and mix until clear.



• Add 450 μ L of saline to bring the total volume to 1 mL and mix.

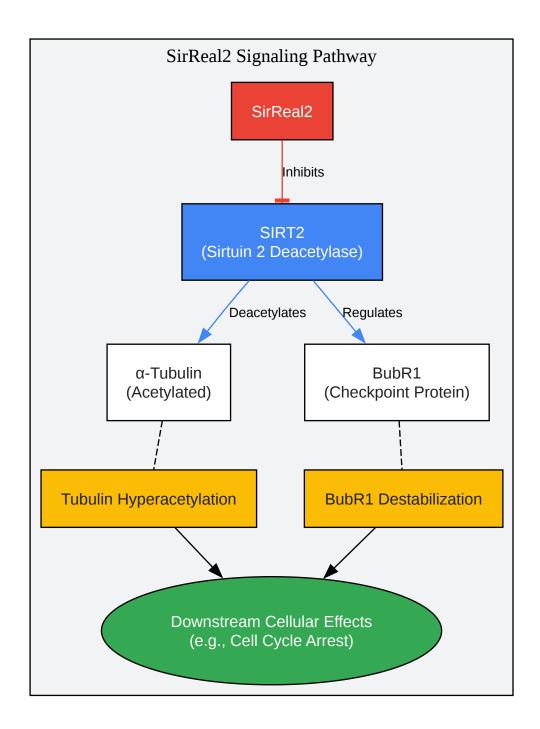
Visualizations





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Caption: Workflow for ensuring the complete dissolution of **SirReal2** for in vivo administration.



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Caption: Simplified signaling pathway of SirReal2-mediated SIRT2 inhibition.



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